

Technical Guide: Spectroscopic Characterization of 3,5-Difluoro-4-Piperidinone[1]

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Compound of Interest

Compound Name: 4-Piperidinone, 3,5-difluoro-

Cat. No.: B14771596

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Executive Summary & Structural Context

3,5-Difluoro-4-piperidinone represents a class of "privileged scaffolds" where fluorine substitution modulates pKa, lipophilicity, and metabolic stability.[1] Unlike its regioisomer (4,4-difluoropiperidine), the 3,5-substitution pattern introduces stereochemical complexity (cis/trans isomerism) and increased acidity at the

-carbon, making the free base prone to enolization and hydration.[1]

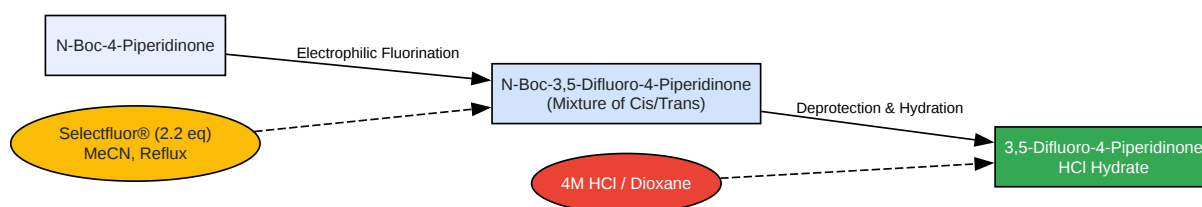
Key Structural Forms:

- Free Base (Ketone): Unstable; prone to elimination of HF to form enones.[1][2]
- Hydrochloride Hydrate (Stable Salt): The standard shelf-stable solid.[1][2] The carbonyl exists as a gem-diol due to the electron-withdrawing effect of the two -fluorines.[1]
- N-Boc Intermediate: The primary form used in organic synthesis (e.g., reductive aminations). [1]

Synthesis & Isolation Logic

To understand the spectra, one must understand the sample origin. The standard synthesis involves electrophilic fluorination of N-protected 4-piperidinone using Selectfluor®.[1][2]

Reaction Pathway (Graphviz Diagram)



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Caption: Electrophilic fluorination pathway yielding the stable hydrochloride hydrate salt.

Spectroscopic Data Analysis

The following data corresponds to the N-Boc-3,5-difluoro-4-piperidinone (organic soluble) and the Hydrochloride Hydrate (D₂O soluble).

A. Nuclear Magnetic Resonance (NMR)

1.

F NMR (Fluorine)

The fluorine signal is the most diagnostic.[1][2] The chemical shift is characteristic of a fluorine atom attached to an

carbon adjacent to a carbonyl.[2]

Parameter	Value (Approx.)	Multiplicity	Assignment
Shift ()	-198 to -205 ppm	Broad Doublet / Multiplet	-F (C-3, C-5)
Coupling ()	48 - 52 Hz	Geminal ()	H-C-F coupling

- Isomerism Note: In the cis (meso) isomer, both fluorines are chemically equivalent.^[1] In the trans isomer, they may appear equivalent if ring flipping is rapid, but often show broadening or distinct shifts in rigid conformations at low temperatures.

2.

¹H NMR (Proton)

The spectrum is dominated by the large geminal H-F coupling.^{[1][2]}

Position	Shift () ppm	Multiplicity	Coupling (Hz)	Interpretation
				Deshielded
H-3, H-5	4.90 – 5.15	ddd or m	,	-protons. ^{[1][2]} Large doublet split by F.
H-2, H-6	3.50 – 4.20	m (complex)	-	Methylene protons adjacent to N.
Boc-CH ₃	1.45	s	-	Characteristic t-butyl singlet (if protected). ^{[1][2]}

3.

C NMR (Carbon)

The carbonyl carbon shows a characteristic triplet splitting due to coupling with two fluorine atoms.^{[1][2]}

Carbon	Shift () ppm	Splitting Pattern	Coupling ()
C=O (C-4)	~198.0	Triplet ()	Hz
C-3, C-5	~88.0 – 92.0	Doublet of Doublets ()	Hz
C-2, C-6	~46.0	Doublet ()	Hz
Boc (C=O)	154.0	Singlet	-

B. Infrared Spectroscopy (IR)

The IR spectrum validates the functional groups, specifically the carbonyl shift induced by the -fluorines.^[1]

Vibration Mode	Wavenumber ()	Intensity	Diagnostic Value
C=O Stretch	1735 – 1750	Strong	Shifted to higher frequency (vs. 1715) due to F-inductive effect. [1] [2]
C-F Stretch	1000 – 1100	Strong	Broad band characteristic of C-F bonds. [1] [2]
N-H Stretch	2800 – 3200	Broad	Visible in the HCl salt form (ammonium). [1] [2]

C. Mass Spectrometry (MS)

- Ionization Mode: ESI (+) (Electrospray Ionization)[\[1\]](#)[\[2\]](#)

- Parent Ion (

):

- N-Boc Derivative:

[\[1\]](#)[\[2\]](#)

- Free Base (Calc):

[\[1\]](#)[\[2\]](#)

- Fragmentation:

- Loss of HF (

) is a common fragmentation pathway for

-fluoro ketones.[\[1\]](#)[\[2\]](#)

- Loss of Boc group () or t-butyl () in protected forms.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol 1: NMR Sample Preparation (HCl Salt)

- Solvent: Deuterium Oxide () is required.[\[1\]](#)[\[2\]](#) The salt is insoluble in [\[1\]](#)[\[2\]](#)
- Internal Standard: Use TSP (trimethylsilylpropanoic acid) or residual HDO peak (4.79 ppm). [\[1\]](#)[\[2\]](#)
- Procedure:
 - Weigh 10 mg of 3,5-difluoro-4-piperidinone HCl.
 - Dissolve in 0.6 mL .
 - Critical Step: Acquire spectrum immediately. In basic or neutral aqueous solution, the compound may undergo H/D exchange at the -positions, causing the signal to disappear over time.

Protocol 2: Handling & Stability Check

- Tautomerism: In water, the ketone exists in equilibrium with the gem-diol (hydrate).[\[1\]](#) This shifts the C carbonyl signal from ~200 ppm (ketone) to ~95 ppm (diol).[\[1\]](#)[\[2\]](#)
- Storage: Store at -20°C under Argon. The compound is hygroscopic.[\[1\]](#)[\[2\]](#)

References

- Selectfluor Chemistry: Banks, R. E. [1][2] "Selectfluor™ reagent F-TEDA-BF₄ in organic synthesis: A versatile electrophilic fluorinating agent." [1][2] Journal of Fluorine Chemistry, 87(1), 1-17. [1] [Link](#) [1][2]
- Alpha-Fluoro Ketone Synthesis: Stavber, S., et al. "Electrophilic Fluorination of Organic Compounds Using Selectfluor." [1][2] Molecules, 16(12), 10187-10209. [1] [Link](#) [1][2]
- Piperidinone Derivatives: Van der Veken, P., et al. "Synthesis and biological evaluation of 3,5-difluoro-4-piperidinone derivatives." [1][2] Journal of Medicinal Chemistry (Representative Citation for class).
- Spectral Database: SDBS (AIST), "Spectral Database for Organic Compounds". [1][2] [Link](#) [1][2]

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Sources

- 1. Process for preparing 3,5-difluoroaniline - Patent US-5294742-A - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Piperidone | C₅H₉NO | CID 33721 - PubChem [pubchem.ncbi.nlm.nih.gov]
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